

Bio-based sources for adipic acid production

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Compound of Interest

Compound Name: Dioleoyl adipate

Cat. No.: B13741135

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An In-depth Technical Guide to Bio-based Adipic Acid Production

Introduction

Adipic acid, a dicarboxylic acid, is a crucial industrial chemical primarily used in the production of nylon 6,6. Conventionally, its synthesis relies on the nitric acid oxidation of petroleum-derived feedstocks, an energy-intensive process with significant environmental drawbacks, including the emission of nitrous oxide, a potent greenhouse gas. The growing demand for sustainable chemical production has spurred extensive research into bio-based alternatives, utilizing renewable resources to synthesize adipic acid. This guide provides a comprehensive technical overview of the core bio-based routes for adipic acid production, tailored for researchers, scientists, and drug development professionals. It delves into the various feedstocks, microbial and chemo-catalytic conversion strategies, and the underlying biochemical pathways.

Bio-based Production Routes: An Overview

The biological synthesis of adipic acid can be broadly categorized into three main strategies:

- **Microbial Conversion of Sugars:** This approach utilizes engineered microorganisms to convert simple sugars, such as glucose derived from starch or cellulose, into adipic acid through various metabolic pathways.
- **Conversion of Lignin-Derived Aromatic Compounds:** Lignin, a complex aromatic polymer and a major component of lignocellulosic biomass, can be depolymerized into smaller aromatic molecules that serve as precursors for adipic acid synthesis.

- **Upgrading of Plant-Based Oils and Fatty Acids:** Natural oils and fatty acids can be transformed into adipic acid through enzymatic or chemical oxidation processes.

Microbial Production from Sugars

The microbial production of adipic acid from sugars is a promising approach that leverages the power of metabolic engineering. Engineered strains of *Escherichia coli* and *Saccharomyces cerevisiae* are the most commonly used microbial cell factories for this purpose.

Metabolic Pathways

The biosynthesis of adipic acid from glucose in engineered microbes typically involves the shikimate pathway, which is naturally present for the synthesis of aromatic amino acids. Key intermediates in this pathway, such as *cis,cis*-muconic acid and glucaric acid, can be further converted to adipic acid.

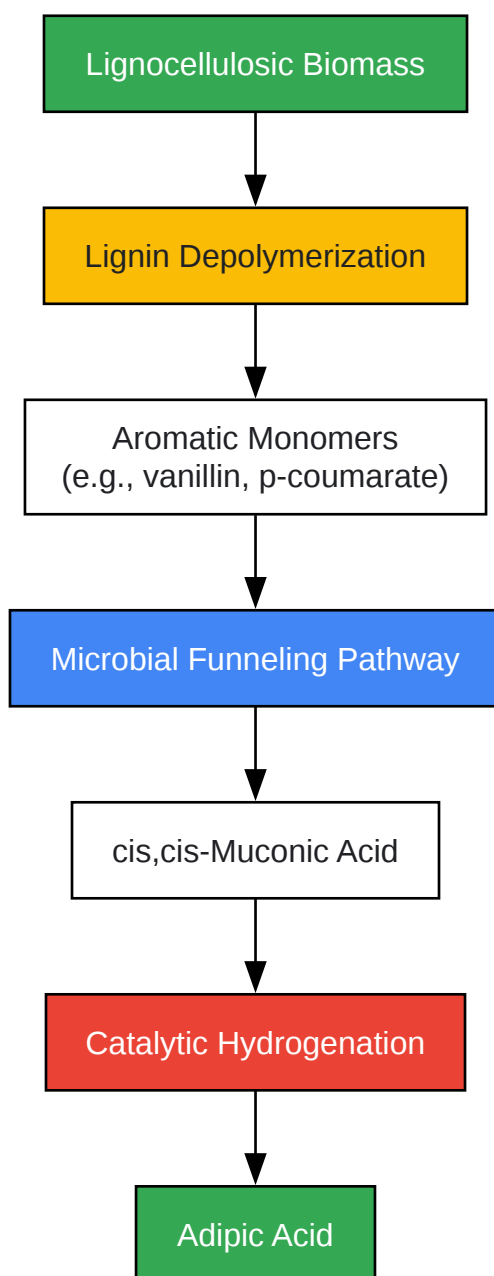
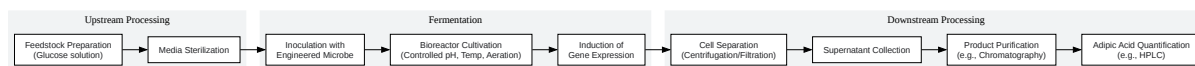
- **Via *cis,cis*-Muconic Acid:** This is the most extensively studied route. Glucose is converted to *cis,cis*-muconic acid through the shikimate pathway, and then the muconic acid is hydrogenated to adipic acid. This hydrogenation step can be performed either *in vivo* by the microorganism or *in vitro* using a chemical catalyst.
- **Via Glucaric Acid:** Glucose can be converted to glucaric acid, which is then hydrodeoxygenated to adipic acid.

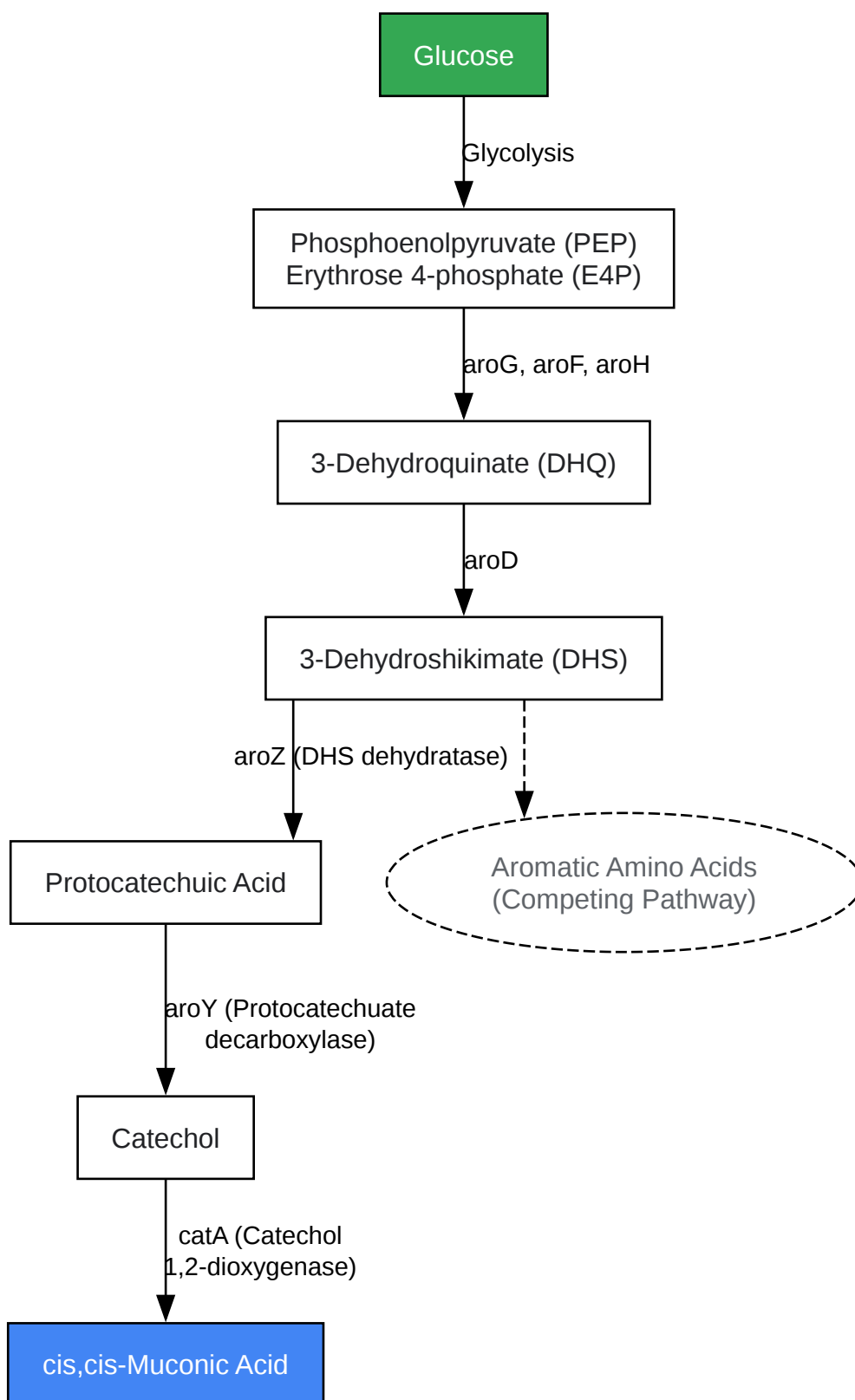
Key Enzymes and Genetic Modifications

Several key enzymes are involved in the conversion of glucose to adipic acid precursors. Genetic engineering strategies focus on overexpressing these enzymes and deleting competing pathways to enhance product yield. Some of the critical enzymes include:

- **3-dehydroshikimate (DHS) dehydratase:** Converts DHS to protocatechuic acid.
- **Protocatechuate decarboxylase:** Converts protocatechuic acid to catechol.
- **Catechol 1,2-dioxygenase:** Converts catechol to *cis,cis*-muconic acid.

Experimental Workflow: Microbial Production of Adipic Acid from Glucose





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